

# A Technical Guide to the Physical Properties of 3-Pentyn-2-ol

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## Compound of Interest

Compound Name: 3-Pentyn-2-ol

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This document provides a comprehensive overview of the key physical properties of **3-pentyn-2-ol**, a valuable chemical intermediate in various synthetic processes. The information is presented to support research, development, and quality control activities.

## Core Physical and Chemical Properties

**3-Pentyn-2-ol** is a secondary alcohol and an alkyne, with the chemical structure illustrated below. Its bifunctionality makes it a versatile building block in organic synthesis.

Chemical Structure:

The physical characteristics of **3-pentyn-2-ol** are critical for its handling, application in reactions, and for purification processes. A summary of these properties is provided in the table below.

## Summary of Physical Properties

Property	Value	Conditions
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O	
Molecular Weight	84.12 g/mol	
Boiling Point	138-140 °C	
Melting Point	-5.75 °C	at 1 atm
Density	0.900 g/mL	at 20 °C
Refractive Index	1.448	at 20 °C
Flash Point	54 °C (129.2 °F)	Closed Cup
Solubility	Inferred to be soluble in polar solvents.	

## Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental to chemical research. The following sections detail the standard experimental methodologies for measuring the key physical parameters of **3-pentyn-2-ol**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For **3-pentyn-2-ol**, a common method is the distillation method or the capillary method (Siwoloboff method).

Methodology: Capillary Method

- **Sample Preparation:** A small amount (a few drops) of **3-pentyn-2-ol** is placed in a small test tube or centrifuge tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed in the sample with the open end down.
- **Apparatus Setup:** The tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then immersed in an oil bath for

even heating.

- **Heating and Observation:** The oil bath is heated gradually. As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- **Boiling Point Determination:** The heat is removed, and the bath is allowed to cool slowly. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.<sup>[1]</sup>

## Determination of Density

The density of a liquid is its mass per unit volume. It is a fundamental property that can be used to assess purity.

Methodology: Using a Pycnometer or Graduated Cylinder

- **Mass of Empty Container:** The mass of a clean, dry measuring cylinder or pycnometer is accurately determined using an electronic balance.
- **Volume Measurement:** A precise volume of **3-pentyn-2-ol** is added to the container. For a graduated cylinder, the volume is read from the bottom of the meniscus.
- **Mass of Filled Container:** The total mass of the container with the liquid is measured.
- **Calculation:** The mass of the liquid is found by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume. For higher accuracy, this process should be repeated, and the average value taken.

## Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property that is sensitive to temperature and the wavelength of light used.

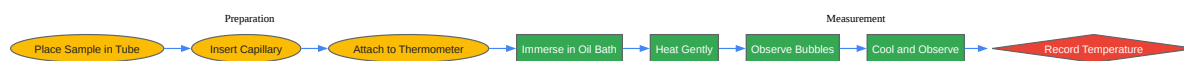
Methodology: Using a Refractometer

- **Calibration:** The refractometer is calibrated using a standard sample with a known refractive index, often distilled water.

- **Sample Application:** A few drops of **3-pentyn-2-ol** are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is activated. The user looks through the eyepiece and adjusts the controls until the boundary line is sharp and centered in the crosshairs.
- **Reading:** The refractive index value is read from the scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.

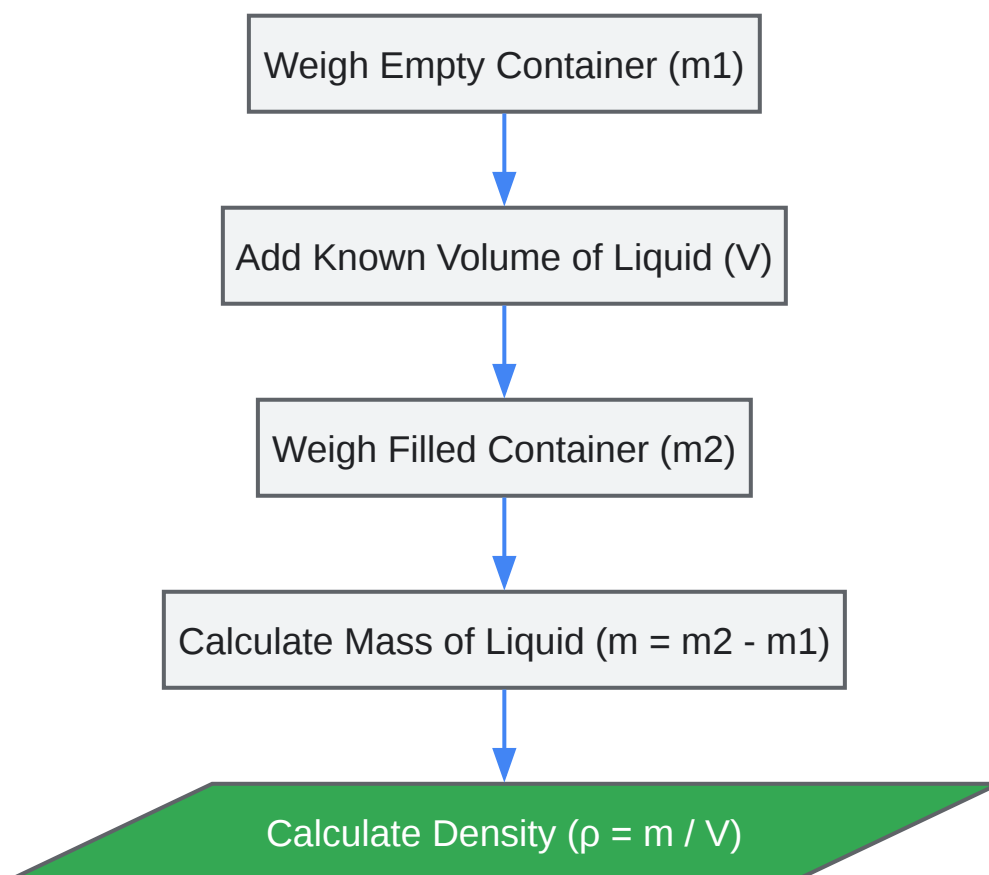
## Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.



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Caption: Workflow for Refractive Index Measurement.

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## References

- 1. CAS RN 58072-60-9 | Fisher Scientific [fishersci.com]
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